

Technical Monograph: Methyl 2-(3,5-dichlorophenoxy)propanoate & Structural Analogues

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Compound of Interest

Compound Name: *Methyl 2-(3,5-dichlorophenoxy)propanoate*

CAS No.: 1247927-25-8

Cat. No.: B572198

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Executive Summary

This technical guide analyzes **Methyl 2-(3,5-dichlorophenoxy)propanoate**, a structural isomer of the widely used herbicide Dichlorprop-methyl. While the 2,4-dichlorophenoxy pattern is ubiquitous in commercial auxinic herbicides, the 3,5-dichloro substitution pattern presents a distinct pharmacological and agrochemical profile. This molecule serves as a critical negative control probe in auxin signaling studies and a lipophilic scaffold in the development of PPAR

agonists (fibrates) and androgen receptor (AR) antagonists.

This guide details the synthesis, structural activity relationships (SAR), and experimental utility of this compound, providing researchers with a roadmap for utilizing 3,5-dichlorophenoxy motifs in drug and agrochemical discovery.

Chemical Foundation & Synthesis

The Scaffold

The molecule consists of a phenoxy propanoate core with chlorine atoms at the meta positions (3 and 5) of the phenyl ring. Unlike its 2,4-dichloro analogue (Dichlorprop), which possesses high affinity for the TIR1 ubiquitin ligase complex in plants, the 3,5-dichloro geometry creates steric clashes that modulate biological activity.

Property	Data / Description
IUPAC Name	Methyl 2-(3,5-dichlorophenoxy)propanoate
CAS Number	103905-85-7
Molecular Formula	C
	H
	Cl
	O
Molecular Weight	249.09 g/mol
LogP (Predicted)	~3.4 (High Lipophilicity)
Key Isomerism	Chiral center at C2 of propanoate (R/S enantiomers)

Synthesis Protocol: Williamson Etherification

The most robust synthetic route utilizes a Williamson ether synthesis under anhydrous conditions to prevent ester hydrolysis.

Reaction Scheme:

Step-by-Step Methodology

- Reagent Preparation:
 - Dissolve 3,5-dichlorophenol (1.0 eq, 10 mmol) in anhydrous acetone (50 mL).

- Add finely ground, anhydrous Potassium Carbonate (K_2CO_3) (1.5 eq, 15 mmol).
- Note: Use of K_2CO_3 is preferred over NaH to avoid transesterification or harsh deprotonation that might degrade the ester.
- Alkylation:
 - Add Methyl 2-chloropropionate (1.2 eq, 12 mmol) dropwise to the stirring suspension.
 - Add a catalytic amount of Potassium Iodide (KI) (0.1 eq) to accelerate the reaction via the Finkelstein reaction (in situ generation of the more reactive iodide).
 - Reflux the mixture at 60°C for 6–8 hours. Monitor by TLC (Hexane:EtOAc 8:2).
- Work-up:
 - Cool to room temperature and filter off the inorganic salts.
 - Concentrate the filtrate under reduced pressure.
 - Redissolve residue in Ethyl Acetate (EtOAc) and wash with 1M NaOH (to remove unreacted phenol) followed by brine.
- Purification:
 - Dry organic layer over anhydrous MgSO_4 .
 - [\[1\]](#)
 - Purify via silica gel flash chromatography (Gradient: 0–10% EtOAc in Hexanes).
 - Yield Expectation: 85–92% as a colorless to pale yellow oil/solid.

Structural Activity Relationship (SAR)

The utility of **Methyl 2-(3,5-dichlorophenoxy)propanoate** lies in its contrast with "Active" analogues.

The "Auxin Switch" (Agrochemicals)

In plant biology, the 2,4-dichloro pattern (Dichlorprop) allows the molecule to act as a "molecular glue," bridging the TIR1 receptor and Aux/IAA repressor proteins.

- 2,4-Cl: Fits the hydrophobic pocket; stabilizes the TIR1-Aux/IAA complex

Herbicide Action.

- 3,5-Cl: The meta-chlorines create steric bulk that prevents the "lid" of the receptor from closing.
- Application: Researchers use the 3,5-analogue to prove that a phenotype is specifically auxin-driven. If the 3,5-analogue shows no effect while the 2,4-analogue does, the mechanism is validated as TIR1-dependent.

Metabolic Stability (Pharmaceuticals)

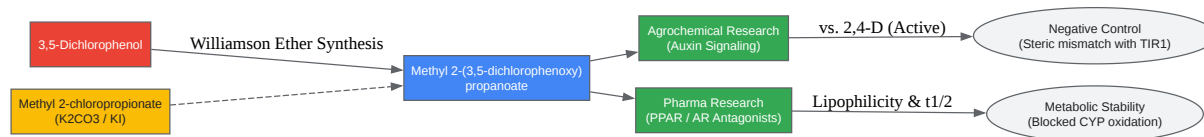
In medicinal chemistry (e.g., Fibrates for dyslipidemia), the phenoxy-propanoate headgroup is a pharmacophore for PPAR

activation.

- Metabolic Blockade: The 3,5-dichloro pattern blocks the primary sites of Phase I metabolic oxidation (para-position is open but sterically flanked; meta-positions are blocked).
- Lipophilicity: The 3,5-pattern is more lipophilic than the 2,4-pattern, enhancing blood-brain barrier (BBB) penetration, which is relevant for developing central nervous system (CNS) active agents or AR antagonists.

Visualization of Pathways & Logic Synthesis & SAR Logic Flow

The following diagram illustrates the synthesis pathway and the divergent biological applications based on the chlorination pattern.



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Figure 1: Synthesis pathway and divergent utility in Agrochemical vs. Pharmaceutical research.

Experimental Protocols for Validation

Esterase Stability Assay

Since the methyl ester is a "prodrug" form (the free acid is usually the active species), determining the hydrolysis rate is critical.

Protocol:

- Incubation: Prepare a 10

M solution of **Methyl 2-(3,5-dichlorophenoxy)propanoate** in phosphate-buffered saline (PBS, pH 7.4) containing 1 unit/mL of Porcine Liver Esterase (PLE).

- Sampling: Incubate at 37°C. Aliquot 100

L samples at

min.

- Quenching: Immediately add 100

L of ice-cold Acetonitrile (ACN) to precipitate proteins.

- Analysis: Centrifuge (10,000g, 5 min). Analyze supernatant via HPLC-UV (280 nm).

- Mobile Phase: ACN:Water (0.1% Formic Acid) gradient 20%

90%.

- Target: Monitor disappearance of Ester (min) and appearance of Acid (min).

Comparative Auxin Root Growth Assay (Arabidopsis)

To validate the "Negative Control" status of the 3,5-analogue.

- Seedling Growth: Germinate *Arabidopsis thaliana* (Col-0) seeds on vertical MS agar plates for 4 days.
- Treatment: Transfer seedlings to plates containing:
 - Control: DMSO only.
 - Positive Control: 100 nM Dichlorprop (2,4-isomer).
 - Test: 100 nM **Methyl 2-(3,5-dichlorophenoxy)propanoate** (hydrolyzed to acid form pre-treatment or rely on plant esterases).
- Measurement: After 48 hours, measure primary root elongation.
- Expected Result:
 - 2,4-isomer: Severe root growth inhibition (Auxin toxicity).
 - 3,5-isomer: Minimal inhibition (similar to DMSO control), confirming lack of TIR1 activation.

References

- Lynch, D. E. (2015).[2][3] Crystal structures and hydrogen bonding in the morpholinium salts of four phenoxyacetic acid analogues. *Acta Crystallographica Section E*, 71(11), 1367–1371.
[Link](#)

- Fawcett, C. H., et al. (1955). Studies on plant growth-regulating substances LV. The Plant growth-promoting properties of some -aryl-propionic acids. Annals of Applied Biology. [Link](#)
- Latypova, L. R., et al. (2018). New Synthesis of Known Herbicides Based on Aryloxyalkanoic Acids. Russian Journal of Organic Chemistry, 54, 1302–1306.[4] [Link](#)
- EPA CompTox Dashboard. (2025). **Methyl 2-(3,5-dichlorophenoxy)propanoate** Details. U.S. Environmental Protection Agency.[5] [Link](#)[5]
- Munir, I., et al. (2007). An Efficient Method for the Synthesis of Alkyl 2-(4-Benzoylphenoxy)-2-Methylpropanoates.[1] Journal of the Chemical Society of Pakistan, 29(4). [Link](#)

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Sources

- 1. jcsp.org.pk [jcsp.org.pk]
- 2. Crystal structures and hydrogen bonding in the morpholinium salts of four phenoxyacetic acid analogues - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Crystal structures and hydrogen bonding in the anhydrous tryptaminium salts of the isomeric (2,4-dichlorophenoxy)acetic and (3,5-dichlorophenoxy)acetic acids - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. CompTox Chemicals Dashboard [comptox.epa.gov]
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